

Dodecylphosphocholine-d38 (DPC-d38): Application Notes and Protocols for Biophysical Assays

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Compound of Interest

Compound Name: Dodecylphosphocholine-d38

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of deuterated dodecylphosphocholine (DPC-d38) in various biophysical assays. DPC-d38 is a valuable zwitterionic detergent analog, where the hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it particularly useful in Nuclear Magnetic Resonance (NMR) spectroscopy and as an internal standard in mass spectrometry (MS). Its ability to form micelles that mimic cell membranes makes it an essential tool for studying the structure, function, and interactions of membrane proteins and for applications in drug discovery.

Physicochemical Properties of DPC-d38

DPC-d38 shares similar physicochemical properties with its non-deuterated counterpart, DPC. These properties are crucial for designing and interpreting biophysical experiments.

Property	Value	Conditions
Chemical Formula	C ₁₇ D ₃₈ NO ₄ P	
Molecular Weight	389.7 g/mol	
Critical Micelle Concentration (CMC)	~1.1 - 1.5 mM	Varies with temperature and ionic strength.[1]
Aggregation Number	44 ± 5 to 70-80	Dependent on concentration, temperature, and ionic strength.[1]
Appearance	White crystalline solid	
Solubility	Soluble in water and various organic solvents	

Applications in Biophysical Assays

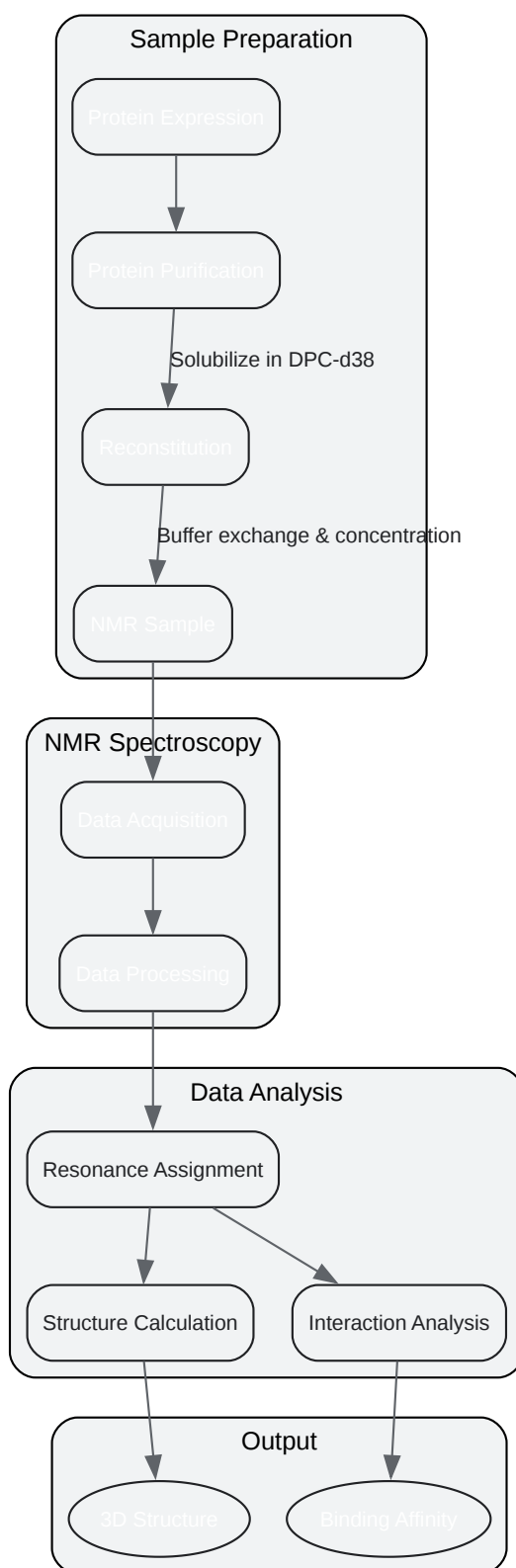
Nuclear Magnetic Resonance (NMR) Spectroscopy

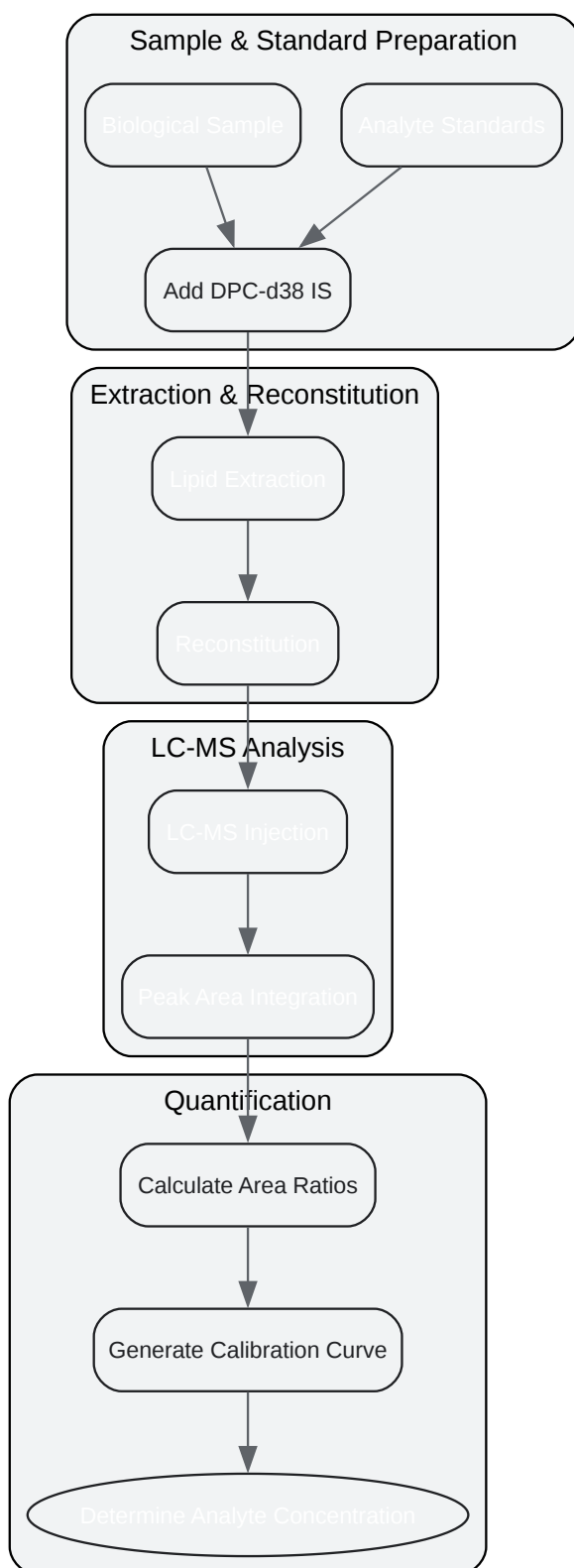
DPC-d38 is extensively used in solution NMR studies of membrane proteins. The deuteration of the detergent minimizes its signals in ¹H-NMR spectra, thereby reducing spectral overlap and allowing for the clear observation of signals from the protein of interest.[2]

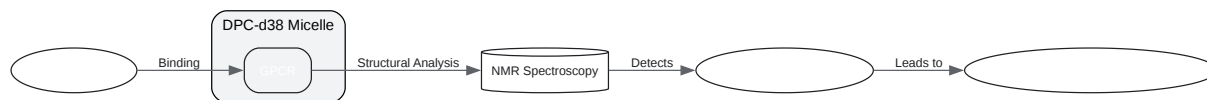
Key Applications:

- **Structure Determination:** DPC-d38 micelles provide a membrane-mimetic environment that helps to solubilize and stabilize membrane proteins in a folded state, which is essential for high-resolution structure determination by NMR.[1]
- **Protein-Ligand Interaction Studies:** By monitoring changes in the NMR spectra of a protein upon the addition of a ligand (e.g., a drug candidate), DPC-d38 facilitates the characterization of binding events, including mapping of the binding site and determination of binding affinities.
- **Dynamics and Folding Studies:** NMR experiments in DPC-d38 micelles can provide insights into the conformational dynamics and folding pathways of membrane proteins.

Experimental Workflow for Membrane Protein NMR using DPC-d38







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References

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